

CC-885 solubility and preparation for in vivo studies

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Application Notes and Protocols for CC-885 For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the solubility and preparation of **CC-885** for in vivo studies, along with an overview of its mechanism of action.

Introduction

CC-885 is a potent and novel modulator of the E3 ubiquitin ligase Cereblon (CRBN). It exhibits significant anti-tumor activity by inducing the degradation of specific target proteins, known as neosubstrates. This document outlines the essential protocols for handling and preparing **CC-885** for preclinical research, ensuring reproducible and effective experimental outcomes.

Data Presentation

Table 1: Solubility of CC-885

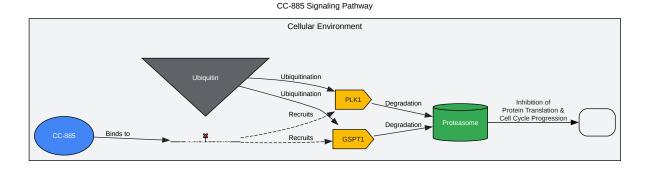


Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	40 - 88 mg/mL[1]	90.72 - 199.6 mM[1]	Fresh, moisture-free DMSO is recommended as absorbed moisture can reduce solubility. [1] Sonication may be required.[2][3]
10% DMSO >> 40% PEG300 >> 5% Tween-80 >> 45% saline	2.25 mg/mL[2]	5.10 mM[2]	Forms a suspended solution; sonication is needed.[2]
10% DMSO >> 90% corn oil	≥ 2.25 mg/mL[2]	≥ 5.10 mM[2]	Forms a clear solution.[2]

Signaling Pathway

CC-885 functions as a "molecular glue," bringing together the CRBN E3 ubiquitin ligase and specific neosubstrates, which are not typically targeted by CRBN.[4][5][6] This induced proximity leads to the ubiquitination and subsequent proteasomal degradation of these target proteins. Key neosubstrates of **CC-885** include the translation termination factor GSPT1 and the polo-like kinase 1 (PLK1).[5][6][7][8][9] The degradation of these proteins is central to the anti-proliferative and pro-apoptotic effects of **CC-885** in cancer cells.[5][6]





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CC-885 mechanism of action.

Experimental Protocols Preparation of CC-885 for In Vivo Administration

This protocol details the preparation of **CC-885** for intraperitoneal (i.p.) injection in animal models.

Materials:

- CC-885 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- PEG300
- Tween-80
- Saline (0.9% NaCl) or Corn oil
- Sterile microcentrifuge tubes



- Sterile syringes and needles
- Vortex mixer
- Sonicator

Protocol 1: Aqueous Suspension

This formulation results in a suspended solution and is suitable for many in vivo applications.

- Prepare Stock Solution:
 - Weigh the required amount of CC-885 powder in a sterile microcentrifuge tube.
 - Add DMSO to a final concentration of 10% of the total desired volume.
 - Vortex thoroughly and sonicate if necessary to fully dissolve the CC-885.
- Add Co-solvents:
 - Add PEG300 to a final concentration of 40% of the total volume. Vortex to mix.
 - Add Tween-80 to a final concentration of 5% of the total volume. Vortex to mix.
- Final Formulation:
 - Add saline to bring the solution to the final desired volume (45%).
 - Vortex thoroughly to ensure a uniform suspension.
 - This formulation results in a solubility of approximately 2.25 mg/mL (5.10 mM).[2]
 - Note: This is a suspension and should be well-mixed before each administration to ensure consistent dosing.

Protocol 2: Oil-based Solution

This formulation results in a clear solution.



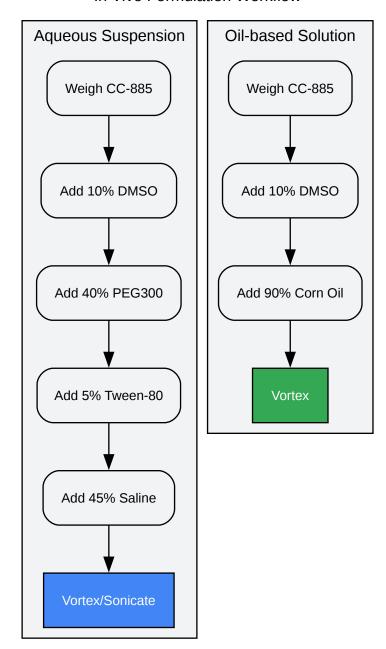
- Prepare Stock Solution:
 - Weigh the required amount of CC-885 powder in a sterile microcentrifuge tube.
 - Add DMSO to a final concentration of 10% of the total desired volume.
 - Vortex thoroughly and sonicate if necessary to fully dissolve the CC-885.
- Final Formulation:
 - Add corn oil to bring the solution to the final desired volume (90%).
 - Vortex thoroughly until a clear solution is obtained.
 - This formulation achieves a solubility of at least 2.25 mg/mL (5.10 mM).

Important Considerations:

- It is recommended to prepare the working solution fresh on the day of use.[10]
- If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.[10]
- The provided solvent percentages represent their volumetric ratio in the final solution.[10]



In Vivo Formulation Workflow



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CC-885 in vivo preparation.

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